

Essential Safety and Disposal Procedures for NRL-1049

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Compound of Interest

Compound Name: NRL-1049

Cat. No.: B15607919

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This document provides crucial safety and logistical information for the proper handling and disposal of the research chemical **NRL-1049**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental compliance.

NRL-1049, also known as BA-1049, is a selective ROCK2 inhibitor used in laboratory research. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Adherence to the following procedures is essential to mitigate risks associated with its handling and disposal.

Quantitative Data Summary

For easy reference, the key quantitative data for **NRL-1049** are summarized in the table below.

Property	Value
CAS Number	1973494-16-4
Molecular Formula	C16H21N3O2S
Molecular Weight	319.42 g/mol
Appearance	White to off-white solid
Purity	>98%

Experimental Protocol: Disposal of **NRL-1049**

The following protocol outlines the step-by-step procedure for the safe disposal of **NRL-1049**. This protocol is based on general best practices for the disposal of solid research chemicals and should be performed in accordance with all applicable local, state, and federal regulations. A Safety Data Sheet (SDS) for **NRL-1049** is available from the supplier and should be consulted for complete safety information.^{[1][3][5]}

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **NRL-1049**.
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.
- Ensure a safety shower and eyewash station are readily accessible.

2. Waste Identification and Segregation:

- All waste materials contaminated with **NRL-1049**, including unused product, contaminated labware (e.g., pipette tips, vials), and cleaning materials, must be treated as chemical waste.
- Segregate **NRL-1049** waste from other laboratory waste streams to prevent cross-contamination and ensure proper disposal.

3. Inactivation of Small Quantities (Optional, if permissible by institutional guidelines):

- For trace amounts of **NRL-1049** on lab surfaces or equipment, decontamination can be achieved by wiping with a suitable solvent (e.g., ethanol or isopropanol) followed by a soap and water wash. All cleaning materials must be disposed of as chemical waste.

4. Preparation for Disposal:

- Place all solid **NRL-1049** waste into a clearly labeled, sealable, and chemically resistant waste container.

- The label should include the chemical name ("**NRL-1049**"), the CAS number (1973494-16-4), and the appropriate hazard warnings.
- If **NRL-1049** has been dissolved in a solvent, the waste should be collected in a labeled container designated for flammable liquid waste, and the components of the solution should be clearly indicated on the label.

5. Storage Pending Disposal:

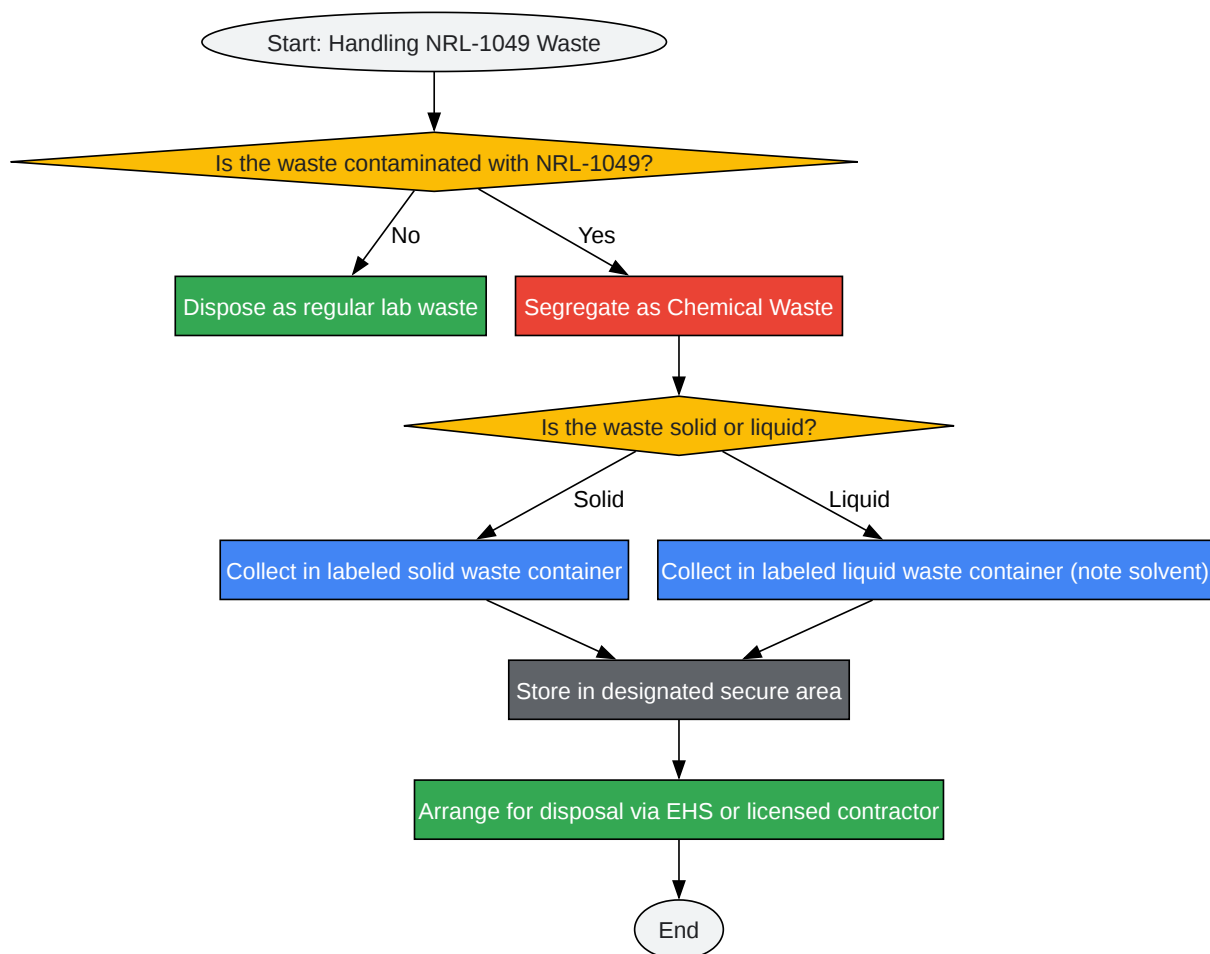
- Store the sealed waste container in a designated, secure area away from incompatible materials.
- The storage area should be cool, dry, and well-ventilated.

6. Final Disposal:

- Dispose of the chemical waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of **NRL-1049** down the drain or in the regular trash.

Logical Workflow for NRL-1049 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **NRL-1049** and associated waste.



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Caption: Decision tree for the proper disposal of **NRL-1049** waste.

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